

Navigating the Synthesis and Application of Alkyl (2-Bromoethyl)phosphonates: A Technical Guide

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Compound of Interest

Compound Name: *Dimethyl(2-bromoethyl)phosphonate*

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An In-depth Review of **Dimethyl(2-bromoethyl)phosphonate** and its Diethyl Analogue for Researchers and Drug Development Professionals

Introduction

Organophosphorus compounds, particularly phosphonates, are of significant interest in medicinal chemistry and materials science due to their diverse functionalities.[1] **Dimethyl(2-bromoethyl)phosphonate** is a bifunctional organic molecule that serves as a valuable intermediate in organic synthesis. Its structure, featuring a reactive bromoethyl group and a stable dimethyl phosphonate moiety, allows for its use as a molecular bridge to link different chemical fragments.[1]

While specific literature on **Dimethyl(2-bromoethyl)phosphonate** is limited, its properties and reactivity can be inferred from its widely studied and commercially available analogue, Diethyl(2-bromoethyl)phosphonate.[1] This technical guide provides a comprehensive review of the synthesis, chemical properties, and applications of these critical reagents, with a focus on the well-documented diethyl ester as a representative model. Phosphonates are recognized as stable bioisosteres of phosphates, making them valuable in the design of therapeutic agents and enzyme inhibitors.[2] The carbon-phosphorus bond in phosphonates is resistant to hydrolysis, a key feature for developing metabolically stable drug candidates.[1][3]

Physicochemical and Spectroscopic Properties

The following tables summarize the key physical, chemical, and spectroscopic data for Diethyl(2-bromoethyl)phosphonate, the close analogue of **Dimethyl(2-bromoethyl)phosphonate**.

Table 1: Physical and Chemical Properties of Diethyl(2-bromoethyl)phosphonate

Property	Value	Reference(s)
CAS Number	5324-30-1	[4]
Molecular Formula	C ₆ H ₁₄ BrO ₃ P	[4][5]
Molecular Weight	245.05 g/mol	[4]
Appearance	Clear colorless to slightly yellow liquid	[5]
Density	1.348 g/mL at 25 °C	
Boiling Point	75 °C at 1 mmHg	
Refractive Index (n _{20/D})	1.461	
Flash Point	110 °C (closed cup)	
Water Solubility	20 g/L at 25 °C	[5]

Table 2: Spectroscopic Data for Diethyl(2-bromoethyl)phosphonate

Spectroscopy Type	Key Peaks/Shifts (Solvent)	Reference(s)
¹ H NMR	δ (ppm) = 4.126 (m, 4H), 3.537 (q, 2H), 2.393 (m, 2H), 1.340 (t, 6H) (CDCl ₃)	[6][7]
³¹ P NMR	δ (ppm) = 26.4 (CDCl ₃)	[6]
¹³ C NMR	δ (ppm) = 64.0 (d, OCH ₂), 66.5 (d, OCH ₂), 29.4 (d, CH ₂ Br), 16.0 (d, 2xCH ₃) (CDCl ₃)	[8]

Synthesis of Alkyl (2-Bromoethyl)phosphonates

The primary method for synthesizing alkyl (2-bromoethyl)phosphonates is the Michaelis-Arbuzov reaction.^{[1][9]} This reaction involves the treatment of a trialkyl phosphite with an alkyl halide.^{[9][10]}

Experimental Protocol: Synthesis of Diethyl(2-bromoethyl)phosphonate

This protocol is adapted from a patented synthesis method.^[6]

Materials:

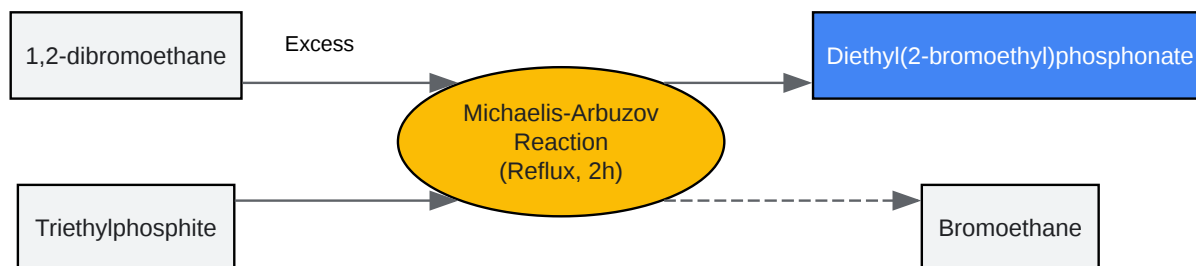
- 1,2-dibromoethane (0.8 mol)
- Triethylphosphite (0.2 mol)
- Two-necked 150 mL round-bottom flask
- Reflux condenser
- Stirring apparatus
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- To a two-necked 150 mL round-bottom flask, add 1,2-dibromoethane (69 mL, 0.8 mol).
- While stirring, add triethylphosphite (34.3 mL, 0.2 mol) to the flask.
- Heat the reaction mixture to reflux and maintain for 2 hours.
- After the reflux period, remove the excess 1,2-dibromoethane using a rotary evaporator with gentle warming at 60-70°C.

- The resulting residue is then purified by vacuum distillation (2 mmHg, 95-105°C or 1 mmHg, 75°C) to yield Diethyl(2-bromoethyl)phosphonate.

Expected Yield: 95%[\[6\]](#)



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Synthesis of Diethyl(2-bromoethyl)phosphonate via the Michaelis-Arbuzov reaction.

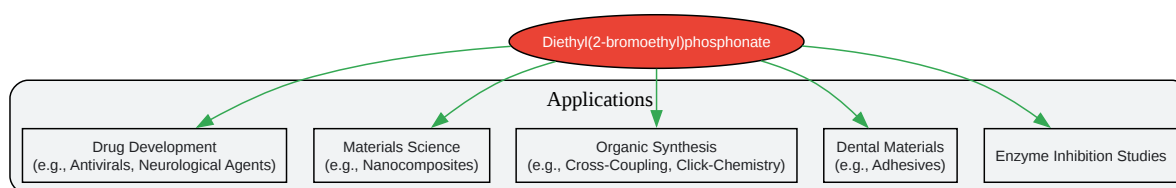
Applications in Research and Development

Diethyl(2-bromoethyl)phosphonate is a versatile reagent with numerous applications in organic synthesis and drug development.[\[11\]](#) Its bifunctional nature allows for the introduction of the phosphonate moiety into a variety of molecular scaffolds.

Key Applications:

- Synthesis of Bioactive Molecules:** It serves as a crucial intermediate in the synthesis of phosphonate derivatives with potential biological activities.[\[11\]](#) The phosphonate group can act as a non-hydrolyzable mimic of phosphate groups in biological systems.[\[2\]](#)[\[12\]](#)
- Drug Development:** This compound is utilized in the development of pharmaceuticals, including those targeting neurological disorders.[\[11\]](#) Phosphonate nucleotide analogues are established antiviral medications.[\[2\]](#)
- Materials Science:** It is a reactant in the synthesis of organosoluble zirconium phosphonate nanocomposites.
- Organic Synthesis:** Diethyl(2-bromoethyl)phosphonate is employed in various organic reactions, including:

- Radical coupling
- Click-chemistry
- Asymmetric epoxidation of unfunctionalized olefins
- Negishi alkyl-aryl cross-coupling
- Dental Adhesives: It is used in the synthesis of hydrolytically stable phosphonic acids for dental applications.



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Key application areas of Diethyl(2-bromoethyl)phosphonate.

Biological Significance of Phosphonates

Phosphonate-containing compounds exhibit a wide range of biological activities, primarily due to their ability to mimic natural phosphate-containing molecules.[3][12] This mimicry, combined with the metabolic stability of the P-C bond, makes them attractive candidates for drug design. [3][12]

- Enzyme Inhibition: Phosphonates can act as competitive inhibitors of enzymes that process phosphate substrates.[13]
- Antiviral Activity: Several phosphonate nucleotide analogues, such as Tenofovir and Adefovir, are potent antiviral drugs used in the treatment of HIV and Hepatitis B.[2]

- Antibacterial and Herbicide Properties: Some phosphonates have demonstrated antibacterial and herbicidal activities.[13]
- Immunomodulation: Synthetic phosphoantigens containing phosphonate groups can stimulate $\gamma\delta$ -T-lymphocytes, suggesting their potential in immunotherapy.[14]

Conclusion

Dimethyl(2-bromoethyl)phosphonate and its diethyl analogue are valuable and versatile reagents in modern chemical research and development. While specific data for the dimethyl ester is scarce, the extensive information available for Diethyl(2-bromoethyl)phosphonate provides a solid foundation for its application in the synthesis of novel compounds with potential therapeutic and material science applications. The straightforward synthesis via the Michaelis-Arbuzov reaction and the diverse reactivity of the bromoethyl and phosphonate functionalities ensure its continued importance as a key building block in the creation of complex and functional molecules. Further research into the specific properties and reactions of **Dimethyl(2-bromoethyl)phosphonate** is warranted to fully explore its potential.

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